

Application Notes and Protocols for Oxolinic Acid Stock Solution Preparation

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Compound of Interest

Compound Name: Oxolinic Acid

Cat. No.: B1678063

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These application notes provide detailed protocols for the preparation of **oxolinic acid** stock solutions for laboratory use. **Oxolinic acid** is a quinolone antibiotic that functions by inhibiting DNA gyrase, making it a valuable tool in microbiological and cell biology research. Proper preparation of stock solutions is critical for experimental accuracy and reproducibility.

Data Presentation: Physicochemical Properties and Solubility

A summary of the key quantitative data for **oxolinic acid** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₃ H ₁₁ NO ₅
Molecular Weight	261.23 g/mol
Appearance	White to off-white crystalline solid
Solubility in Water	Insoluble[1]
Solubility in Organic Solvents	Sparingly soluble in ethanol, DMSO, and dimethylformamide.[2][3]
Solubility in Aqueous Base	Soluble in sodium hydroxide (NaOH) solutions. A common preparation is 50 mg/mL in 0.5 M NaOH.[2][3] Another protocol uses 0.1 M NaOH with methanol.[4]
Storage of Powder	2-8°C, protected from light.[1]
Storage of Stock Solution	Aqueous solutions are not stable and it is recommended to prepare them fresh.[2] One source suggests not storing for more than one day.[2]

Experimental Protocol: Preparation of a 50 mg/mL Oxolinic Acid Stock Solution

This protocol details the steps for preparing a 50 mg/mL stock solution of **oxolinic acid** in 0.5 M NaOH.

Materials:

- **Oxolinic acid** powder
- Sodium hydroxide (NaOH) pellets or a concentrated stock solution
- Sterile, deionized or distilled water
- Sterile conical tubes or vials

- Calibrated balance
- Magnetic stirrer and stir bar (optional)
- pH meter (optional)
- Sterile filter (0.22 μm) and syringe

Procedure:

- Prepare 0.5 M NaOH Solution:
 - To prepare 100 mL of 0.5 M NaOH, dissolve 2.0 g of NaOH pellets in approximately 90 mL of sterile water.
 - Stir the solution until the NaOH is completely dissolved.
 - Adjust the final volume to 100 mL with sterile water.
 - Caution: The dissolution of NaOH is exothermic. Handle with appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Weigh **Oxolinic Acid**:
 - In a sterile conical tube or vial, accurately weigh the desired amount of **oxolinic acid** powder. For example, to prepare 1 mL of a 50 mg/mL stock solution, weigh 50 mg of **oxolinic acid**.
- Dissolve **Oxolinic Acid**:
 - Add the appropriate volume of 0.5 M NaOH to the **oxolinic acid** powder. For a 50 mg/mL solution, add 1 mL of 0.5 M NaOH for every 50 mg of powder.
 - Vortex or use a magnetic stirrer to facilitate dissolution. Gentle heating may be required to fully dissolve the compound.[3]
- Sterilization (Optional but Recommended):

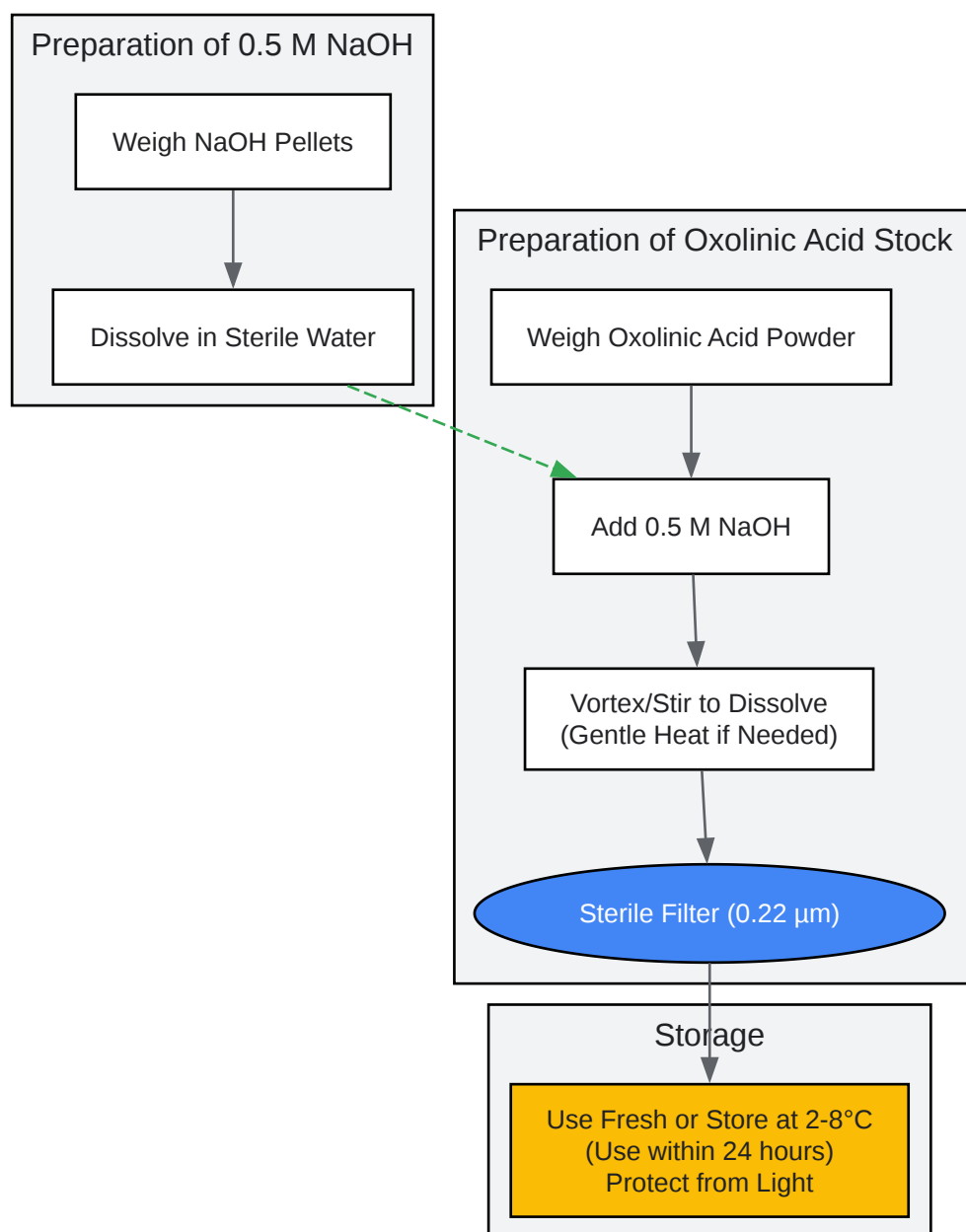
- For applications requiring sterility, filter the stock solution through a 0.22 µm sterile syringe filter into a new sterile tube.
- Storage and Handling:
 - It is highly recommended to prepare the **oxolinic acid** stock solution fresh for each experiment due to its limited stability in aqueous solutions.[2]
 - If short-term storage is necessary, store the solution at 2-8°C and use within 24 hours.[2]
 - Always protect the solution from light.

Safety Precautions

Handle **oxolinic acid** in a well-ventilated area, preferably in a chemical fume hood. Wear appropriate PPE, including a lab coat, safety glasses, and gloves. Avoid inhalation of the powder and contact with skin and eyes. In case of contact, rinse thoroughly with water.

Experimental Workflow

The following diagram illustrates the key steps in the preparation of an **oxolinic acid** stock solution.



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Caption: Workflow for preparing **oxolinic acid** stock solution.

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References

- 1. Oxolinic acid(14698-29-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. famic.go.jp [famic.go.jp]
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